

1,2-Epoxytridecane CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Undecyloxirane

Cat. No.: B156488

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An In-Depth Technical Guide to 1,2-Epoxytridecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,2-Epoxytridecane, with a focus on its chemical properties, synthesis, and potential applications. While specific data for 1,2-Epoxytridecane is limited in publicly available literature, this guide supplements the existing information with data from closely related long-chain epoxides to provide a thorough resource.

Chemical and Physical Properties

1,2-Epoxytridecane, particularly its (R)-(+)-enantiomer, is a chiral long-chain epoxide. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	59829-81-1 ((R)-(+)-1,2-Epoxytridecane)	[1]
Molecular Weight	198.34 g/mol	[1]
Molecular Formula	C ₁₃ H ₂₆ O	[1]
Appearance	Likely a clear, colorless liquid (based on similar epoxides)	
Boiling Point	138 °C at 15 mmHg	[1]
Density	0.841 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.438	[1]
Optical Activity	[α] _{25/D} +10°, neat ((R)-(+)-enantiomer)	[1]
Flash Point	100 °C (212 °F) - closed cup	[1]

Synthesis of 1,2-Epoxytridecane

The primary method for synthesizing 1,2-epoxides is through the epoxidation of the corresponding terminal alkene, in this case, 1-tridecene. Various methods can be employed for this transformation, including the use of peroxy acids or catalytic systems.

General Experimental Protocol: Epoxidation of 1-Tridecene

While a specific, detailed protocol for the synthesis of 1,2-Epoxytridecane is not readily available, a general procedure for the epoxidation of a terminal alkene using a peroxy acid like meta-chloroperoxybenzoic acid (mCPBA) can be adapted.

Materials:

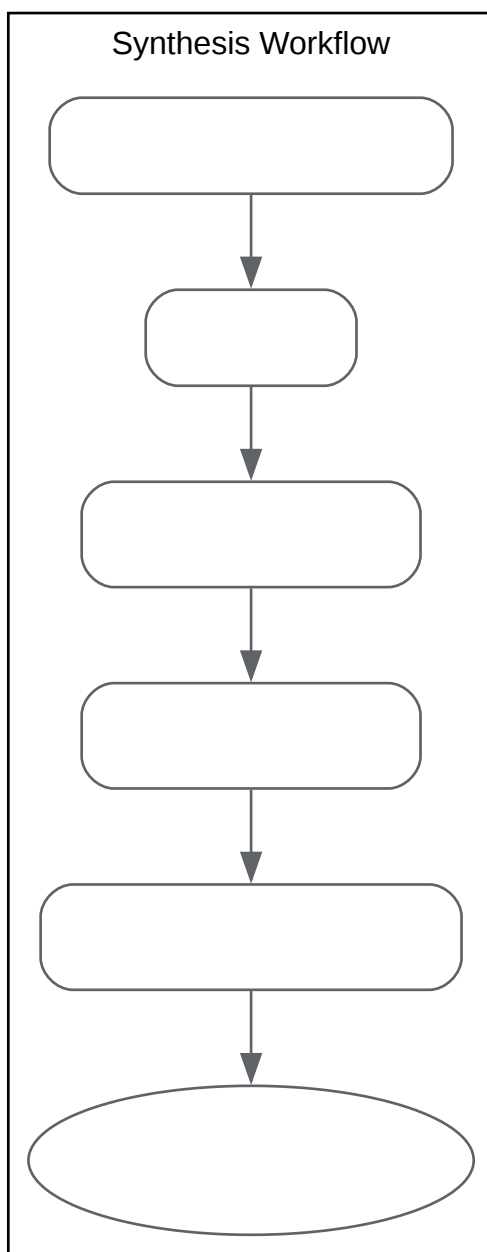
- 1-Tridecene
- meta-Chloroperoxybenzoic acid (mCPBA)

- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated sodium bicarbonate solution
- Saturated sodium sulfite solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- Dissolve 1-tridecene in a suitable solvent like dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Add mCPBA portion-wise to the stirred solution. The reaction is typically exothermic.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium sulfite to destroy excess peroxide.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure 1,2-Epoxytridecane.

Below is a conceptual workflow for this synthesis.



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Synthesis of 1,2-Epoxytridecane Workflow

Applications of 1,2-Epoxytridecane

Long-chain epoxides are valuable intermediates in organic synthesis. One of the key applications identified for 1,2-Epoxytridecane is in the preparation of epoxy-activated affinity chromatography media.

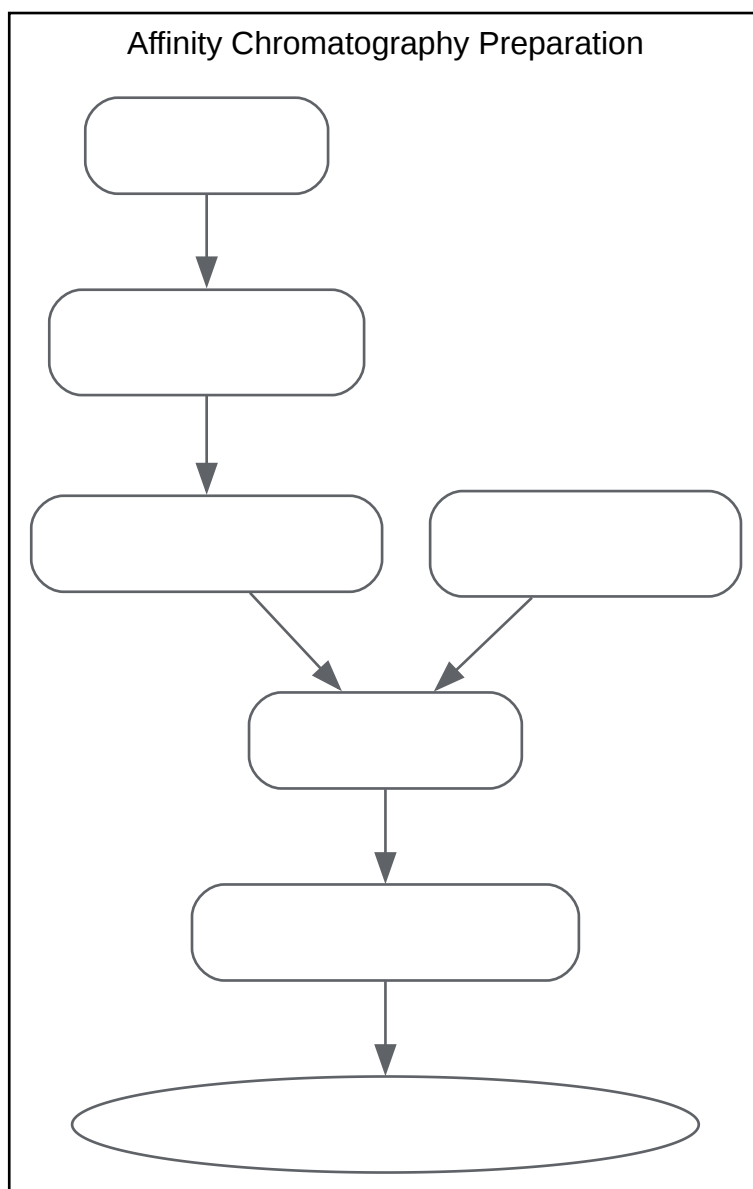
Epoxy-Activated Affinity Chromatography

Epoxy-activated resins are used to covalently link ligands containing nucleophilic groups (e.g., amino, hydroxyl, or thiol groups) to a solid support, typically agarose beads. This allows for the creation of custom affinity columns for the purification of specific biomolecules. The long hydrocarbon chain of 1,2-Epoxytridecane can act as a spacer arm, which can be beneficial for the binding of some ligands.

General Protocol for Preparing Epoxy-Activated Affinity Media:

- **Swell the Resin:** Swell the dry agarose resin in distilled water.
- **Activation:** React the swollen agarose with 1,2-Epoxytridecane under basic conditions to introduce the reactive epoxy groups onto the agarose matrix.
- **Ligand Coupling:** Incubate the epoxy-activated resin with a solution of the ligand to be immobilized. The nucleophilic groups on the ligand will react with the epoxy groups on the resin, forming a stable covalent bond.
- **Blocking:** Block any remaining unreacted epoxy groups with a small molecule containing a nucleophilic group, such as ethanolamine.
- **Washing:** Thoroughly wash the resin to remove any unbound ligand and blocking agent.

The following diagram illustrates the logical relationship in preparing an affinity chromatography column.



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References

- 1. (R)-(+)-1,2-环氧十三烷 97% | Sigma-Aldrich [sigmaaldrich.com]
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